

CAS number 214360-48-2 chemical information and safety data

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Compound of Interest

Compound Name: 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzonitrile

Cat. No.: B1352880

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An In-depth Technical Guide to 2-Cyanophenylboronic Acid Pinacol Ester (CAS Number: 214360-48-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive chemical information, safety data, and experimental protocols for 2-Cyanophenylboronic acid pinacol ester. The data herein is intended to support researchers and professionals in the fields of organic synthesis and drug development.

Chemical Information

2-Cyanophenylboronic acid pinacol ester is a versatile reagent in organic synthesis, primarily utilized in palladium-catalyzed cross-coupling reactions.^[1] Its structure features a phenyl ring substituted with a cyano group and a pinacol boronate ester, making it an effective component in the formation of complex aromatic systems.^[1]

Property	Value	Reference
CAS Number	214360-48-2	[1]
Molecular Formula	C ₁₃ H ₁₆ BNO ₂	[1]
Molecular Weight	229.08 g/mol	
Appearance	White crystalline solid/powder	[1]
Melting Point	85-90 °C	
Purity	Typically ≥97%	
Solubility	Soluble in organic solvents such as alcohols, ethers, and ketones.	[2]

Synthesis

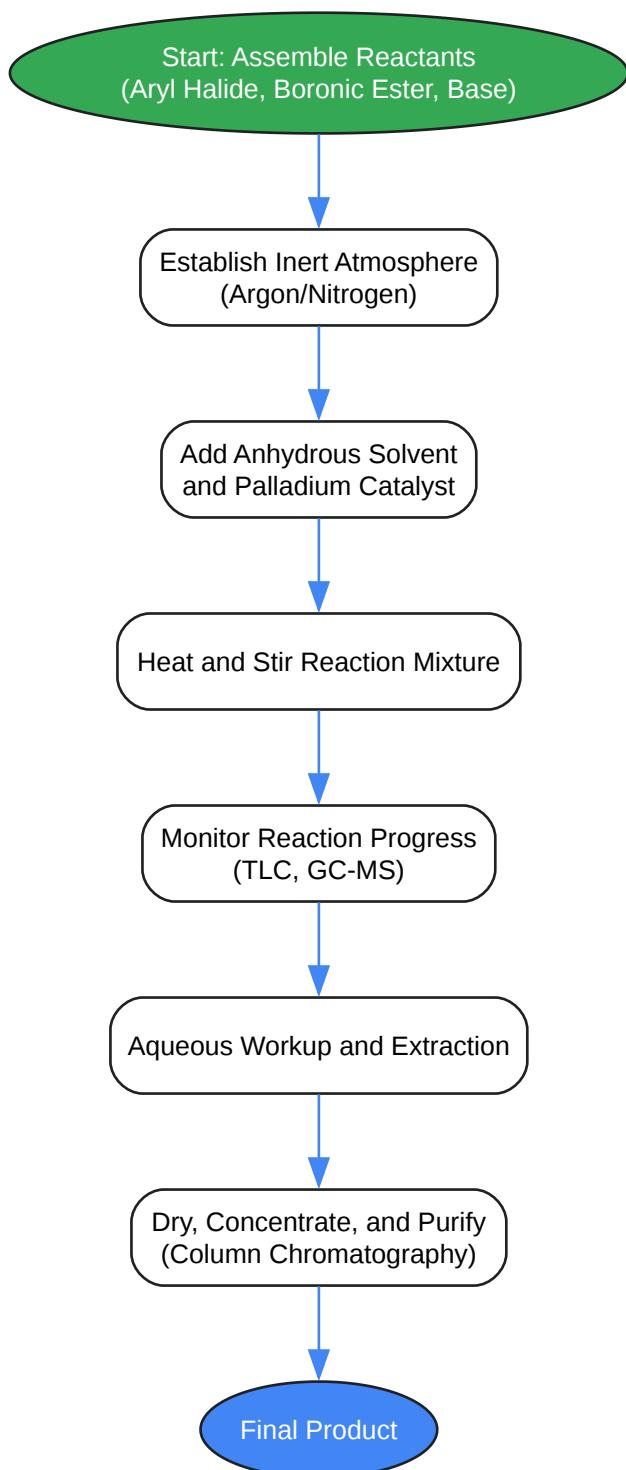
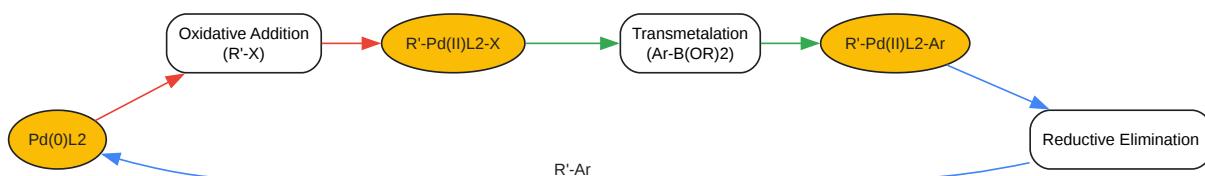
A common synthetic route to 2-cyanophenylboronic acid and its esters involves a halogen/lithium exchange of an ortho-bromobenzonitrile, followed by reaction with trimethoxyborane and subsequent hydrolysis.[\[3\]](#) Another approach starts from benzonitrile, using n-butyllithium and 2,2,6,6-tetramethylpiperidine to generate the ortho-anion, which then reacts with triisopropoxyborane.[\[3\]](#)

Applications in Suzuki-Miyaura Cross-Coupling

2-Cyanophenylboronic acid pinacol ester is a key intermediate in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.[\[1\]](#) The pinacol ester provides enhanced stability compared to the corresponding boronic acid.[\[1\]](#) The reaction involves the palladium-catalyzed coupling of the organoboron compound with an organohalide or pseudohalide.[\[1\]](#)

Catalytic Cycle

The generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction involves a catalytic cycle with a palladium complex.



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References

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